

Introduction: The Evolving Landscape of Synthetic Cannabinoids

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Compound of Interest

Compound Name: XLR11 N-(2-fluoropentyl) isomer

CAS No.: 1628690-25-4

Cat. No.: B591146

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Since the mid-2000s, the recreational drug landscape has been continuously reshaped by the emergence of synthetic cannabinoid receptor agonists (SCRAs). These compounds, often marketed in herbal smoking mixtures, are designed to mimic the effects of Δ^9 -tetrahydrocannabinol (THC) by acting as agonists at the cannabinoid receptors, CB1 and CB2. [1] To circumvent legislative controls, clandestine laboratories perpetually synthesize new analogues, frequently by making minor structural modifications to existing compounds.[2][3][4]

XLR11, or [1-(5-fluoropentyl)indol-3-yl]-(2,2,3,3-tetramethylcyclopropyl)methanone, is the 5-fluoro analog of the SCRA UR-144 and has been one of the most widely abused of these designer drugs.[2][3][4][5] Its metabolism has been extensively studied to aid in forensic and clinical toxicology.[2][4][5] However, clandestine modifications include the synthesis of positional isomers, such as the XLR11 2-fluoro positional isomer, where the fluorine atom is shifted from the terminal carbon (C5) to the second carbon (C2) of the N-pentyl chain. While no formal metabolic studies have been published on this specific isomer[6], a robust predictive framework for its primary metabolites can be constructed based on the well-documented biotransformations of XLR11 and UR-144.

This guide provides a detailed examination of the predicted metabolic fate of the XLR11 2-fluoro positional isomer, grounded in the established principles of SCRA metabolism. We will explore the likely enzymatic pathways, predict the structures of the primary metabolites, and provide a comprehensive analytical workflow for their identification and characterization.

Pillar 1: Established Metabolic Pathways of XLR11 and UR-144

To predict the metabolism of the 2-fluoro isomer, one must first understand the biotransformation of its parent structures. In vitro studies using human hepatocytes and liver microsomes have shown that XLR11 undergoes extensive Phase I and Phase II metabolism, generating over 25 different metabolites.^{[2][3][4][5]} The primary enzymatic reactions are mediated by cytochrome P450 (CYP) enzymes, with CYP3A4 being the major contributor.^[7]

The core metabolic transformations for XLR11 include:

- **Hydroxylation:** This is a major pathway, occurring at multiple positions on the molecule. For the N-pentyl chain of XLR11, hydroxylation is common at the 4- and 5-positions. The tetramethylcyclopropyl (TMCP) moiety is also a primary site for hydroxylation.
- **Carboxylation:** Further oxidation of the terminal-hydroxylated pentyl chain (at C5) leads to the formation of a pentanoic acid metabolite, a common and abundant urinary marker for many SCRA.^{[2][4][5][8]}
- **Oxidative Defluorination:** A key pathway for XLR11 is the enzymatic removal of the fluorine atom at the C5 position, which is replaced with a hydroxyl group. This process forms 5-hydroxy-UR-144, which can then be further oxidized to the UR-144 pentanoic acid metabolite.^{[2][9][10]}
- **Glucuronidation (Phase II):** The hydroxylated Phase I metabolites are rendered more water-soluble for excretion through conjugation with glucuronic acid. Hydroxy-XLR-11 glucuronides are major Phase II metabolites.^{[2][3][4]}

Pillar 2: The Influence of 2-Fluoro Substitution on Metabolism (Predictive Analysis)

The placement of a fluorine atom on a molecule is a common medicinal chemistry strategy to enhance metabolic stability.^[11] The carbon-fluorine (C-F) bond is exceptionally strong and resistant to enzymatic cleavage. In the case of the XLR11 2-fluoro positional isomer, this has a profound and predictable impact on the metabolic pathways observed for the 5-fluoro isomer.

The Principle of Metabolic Blocking: The C-F bond at the C2 position will act as a "metabolic block." Hydroxylation at this position is sterically and electronically hindered and is therefore highly unlikely to occur. This blockage will redirect, or "shunt," the metabolic activity of CYP enzymes to other susceptible sites on the molecule.

Based on this principle, we can predict the following primary metabolic pathways for the XLR11 2-fluoro positional isomer:

- **Pentyl Chain Hydroxylation (Shunted):** With the C2 position blocked, hydroxylation will be directed to the remaining carbons of the pentyl chain, primarily the ω -1 (C4) and ω (C5) positions. Hydroxylation at C3 is also possible.
- **Pentyl Chain Carboxylation:** Subsequent oxidation of the 5-hydroxypentyl metabolite will lead to the formation of a 2-fluoro-pentanoic acid metabolite. This is predicted to be a major urinary biomarker.
- **TMCP Ring Hydroxylation:** The tetramethylcyclopropyl moiety remains a prime target for oxidation, leading to various mono-hydroxylated isomers.
- **No Oxidative Defluorination:** Unlike the 5-fluoro isomer, oxidative defluorination is not an expected pathway for the 2-fluoro isomer. The enzymatic machinery for this process typically targets terminal fluorine atoms. Therefore, the formation of UR-144 metabolites from the 2-fluoro isomer is not anticipated.
- **Phase II Glucuronidation:** As with the parent compound, the various hydroxylated metabolites produced in Phase I will undergo glucuronidation to facilitate excretion.

Predicted Primary Metabolites

The following table summarizes the primary metabolites predicted to be formed from the XLR11 2-fluoro positional isomer.

Metabolite Class	Predicted Specific Metabolite	Abbreviation	Predicted Biotransformation
Phase I	1-(2-fluoro-4-hydroxypentyl)-...	4-OH-2F-XLR11	Pentyl Chain Hydroxylation (ω -1)
1-(2-fluoro-5-hydroxypentyl)-...	5-OH-2F-XLR11	Pentyl Chain Hydroxylation (ω)	
1-(2-fluoropentyl)-...-hydroxy-TMCP	TMCP-OH-2F-XLR11	TMCP Ring Hydroxylation	
1-(2-fluoropentyl-5-oic acid)-...	2F-XLR11-COOH	Pentyl Chain Carboxylation	
Phase II	4-OH-2F-XLR11 Glucuronide	-	Glucuronidation of 4-OH metabolite
5-OH-2F-XLR11 Glucuronide	-	Glucuronidation of 5-OH metabolite	
TMCP-OH-2F-XLR11 Glucuronide	-	Glucuronidation of TMCP-OH metabolite	

Pillar 3: Analytical Methodology for Metabolite Identification

The gold-standard technique for identifying and characterizing unknown drug metabolites is high-resolution liquid chromatography-tandem mass spectrometry (LC-MS/MS). The following protocol provides a robust workflow for researchers to investigate the in vitro metabolism of the XLR11 2-fluoro positional isomer.

Experimental Workflow: In Vitro Metabolism Study

Caption: Workflow for in vitro metabolite identification.

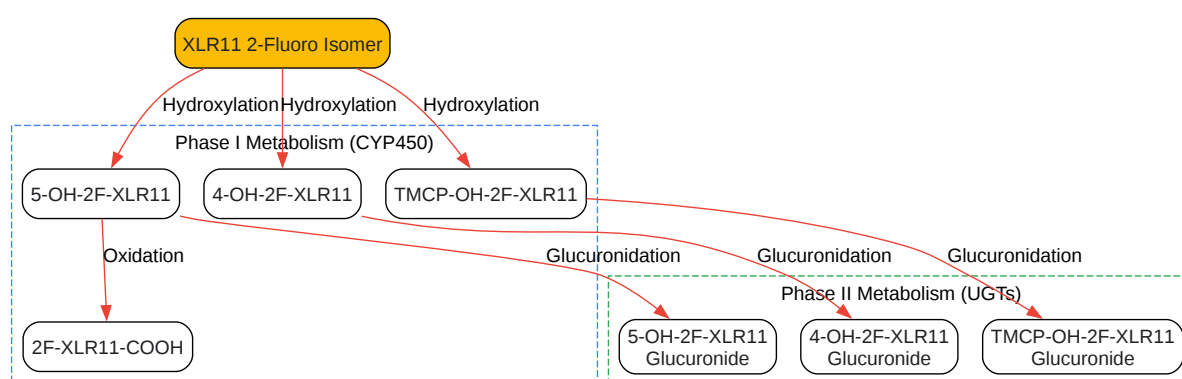
Step-by-Step Protocol

- Incubation:

- Prepare a solution of the XLR11 2-fluoro positional isomer in a suitable organic solvent (e.g., methanol).
- In a microcentrifuge tube, combine pooled human liver microsomes (HLMs), phosphate buffer (pH 7.4), and the substrate solution. Pre-warm at 37°C.
- Initiate the metabolic reaction by adding the pre-warmed NADPH regenerating solution (cofactor).
- Incubate the mixture at 37°C for a set time (e.g., 60 minutes).
- Causality: HLMs contain a high concentration of CYP enzymes, the primary drivers of Phase I metabolism. NADPH is an essential cofactor for CYP enzyme activity.
- Reaction Quenching and Protein Precipitation:
 - Stop the reaction by adding an equal volume of ice-cold acetonitrile. This denatures the enzymes and halts metabolism.
 - Vortex the mixture vigorously.
 - Centrifuge at high speed (e.g., 14,000 rpm for 10 minutes) to pellet the precipitated proteins.
 - Causality: Acetonitrile is an effective protein precipitant. Removing proteins is crucial to prevent clogging of the LC column and ion source.
- Sample Preparation:
 - Carefully transfer the supernatant to a new tube.
 - Evaporate the solvent to dryness under a gentle stream of nitrogen.
 - Reconstitute the dried extract in a small volume of the initial mobile phase (e.g., 50:50 water:acetonitrile with 0.1% formic acid).
 - Causality: Evaporation concentrates the analytes. Reconstitution in the mobile phase ensures compatibility with the LC system and improves chromatographic peak shape.

- LC-MS/MS Analysis:
 - Liquid Chromatography: Use a reverse-phase C18 column (e.g., Waters Acquity BEH C18) to separate the parent drug from its more polar metabolites. A typical gradient would run from ~5% to 95% acetonitrile (with 0.1% formic acid) over 15-20 minutes.
 - Mass Spectrometry: Employ a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) in positive electrospray ionization (ESI+) mode.
 - Data Acquisition: Utilize an Information-Dependent Acquisition (IDA) or data-dependent MS² (dd-MS²) method. This involves a continuous full-scan MS survey to detect potential metabolites, which automatically triggers fragmentation (MS²) scans on the most intense ions.
 - Causality: The full scan provides accurate mass data to propose elemental compositions for metabolites (e.g., +15.995 Da for hydroxylation). The MS² fragmentation spectra provide structural information to help locate the position of the modification.

Predicted Metabolic Pathway Diagram



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Caption: Predicted metabolic pathways for XLR11 2-fluoro isomer.

Conclusion

While direct experimental data for the XLR11 2-fluoro positional isomer remains unavailable, a scientifically rigorous prediction of its primary metabolites is achievable. By understanding the established metabolic pathways of XLR11 and applying the principle of metabolic blocking by the C2-fluorine atom, researchers can anticipate a metabolic profile dominated by hydroxylation at the C4 and C5 positions of the pentyl chain and on the TMCP ring, followed by carboxylation and glucuronidation. The analytical workflow detailed herein provides a comprehensive and validated approach for confirming these predictions, contributing vital knowledge for the forensic, clinical, and drug development communities.

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